

# photo-Nazarov cyclization indeno[2,1-b]indole core construction

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## Compound Focus: Indeno[2,1-b]indole

CAS No.: 206-72-4

Cat. No.: S8989752

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## Reaction Overview and Significance

The **photo-Nazarov cyclization** of **indole-2-yl vinyl ketone** provides an efficient method to access the **indeno[2,1-b]indole** scaffold, a structure found in natural product-like molecules with promising bioactivity [1].

This method is notable for its:

- **High Yield:** The reaction proceeds with **91% yield** for the (6aS, 10aR)-product [1].
- **Diastereoselectivity:** The protocol successfully controls the formation of specific stereocenters [1].
- **Bioactivity:** Hybrid analogues incorporating shikimic acid show potent **anti-osteoclastogenic activity**, indicating potential for development into therapeutic agents [1].

## Quantitative Reaction Data

The table below summarizes the core components and outcome of the photo-Nazarov cyclization reaction:

Parameter	Description / Value
Starting Material	Indole-2-yl vinyl ketone [1]

Parameter	Description / Value
Product	Indeno[2,1-b]indole (specifically, (6aS, 10aR)-isomer) [1]
Reaction Type	Photo-Nazarov Cyclization [1]
Reported Yield	91% [1]
Key Feature	Construction of a complex, natural product-like hybrid scaffold [1]
Application	Synthesis of analogues with anti-osteoclastogenic activity [1]

## Detailed Experimental Protocol

### Construction of the Indeno[2,1-b]indole Core via Photo-Nazarov Cyclization

#### Reaction Setup:

- Preparation:** In a suitable photochemical reactor vessel, dissolve the **indole-2-yl vinyl ketone** precursor in an appropriate dry, degassed solvent (e.g., dichloromethane or acetonitrile). The concentration is typically in the range of 0.01-0.05 M.
- Atmosphere:** Purge the reaction mixture with an inert gas (nitrogen or argon) for 10-15 minutes to exclude oxygen.

**Irradiation and Monitoring:** 3. **Initiation:** Place the reaction vessel in a photochemical reactor equipped with a **UV lamp** (e.g., a 365 nm UV-LED lamp). Irradiate the stirred reaction mixture at room temperature. 4. **Monitoring:** Monitor the reaction progress by analytical techniques such as Thin-Layer Chromatography (TLC) or LC-MS until the starting material is consumed, which typically takes a few hours.

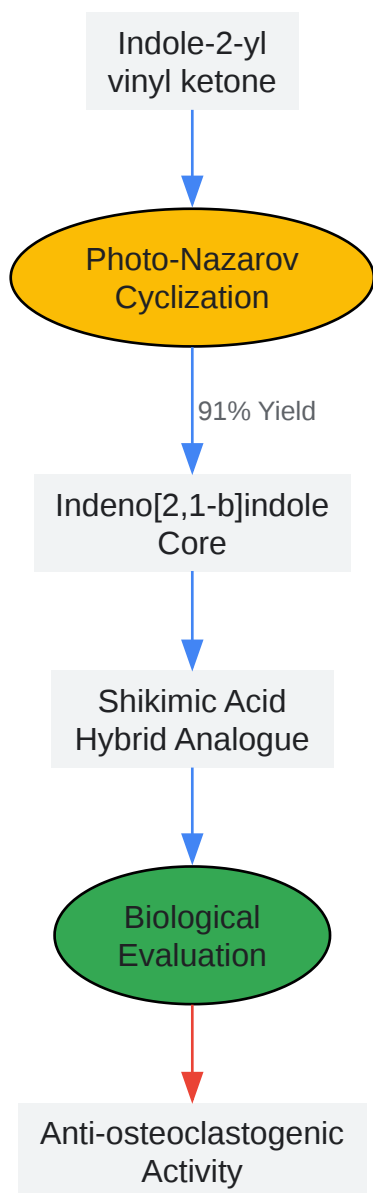
**Work-up and Purification:** 5. **Isolation:** Once complete, concentrate the reaction mixture under reduced pressure. 6. **Purification:** Purify the crude residue using flash column chromatography on silica gel. Elute with a hexane/ethyl acetate gradient system to obtain the desired **indeno[2,1-b]indole** product as a solid.

#### Analytical Data:

- The product is characterized by techniques including ( $^1\text{H}$ ) NMR, ( $^{13}\text{C}$ ) NMR, and High-Resolution Mass Spectrometry (HRMS). The specific (6aS, 10aR)-diastereomer is confirmed by its distinct spectral data and optical rotation [1].

## Workflow and Structural Relationships

The following diagram illustrates the synthetic workflow from starting material to the final bioactive hybrid analogue, including the key photocyclization step.



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*caption: Synthetic workflow for **indeno[2,1-b]indole**/shikimic acid hybrids.*

## Application Notes for Researchers

- **Scaffold Diversification:** This photo-Nazarov protocol is a robust key step for generating a library of complex, natural product-like analogues for structure-activity relationship (SAR) studies [1].
- **Biological Relevance:** The resulting **indeno[2,1-b]indole**/shikimic acid hybrids represent a novel scaffold with demonstrated **anti-osteoclastogenic activity**, making them candidates for further investigation in bone resorption diseases [1].
- **Broader Context:** Electrocyclic reactions like the Nazarov cyclization are powerful tools in complex natural product synthesis, as they allow for the predictable construction of stereodefined polycyclic frameworks [2].

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## References

1. Synthesis of Natural Product-like Indeno[2,1-b]indole ... [sciencedirect.com]
2. Recent advances on electrocyclic reactions in complex ... [pubs.rsc.org]

To cite this document: Smolecule. [photo-Nazarov cyclization indeno[2,1-b]indole core construction].

Smolecule, [2026]. [Online PDF]. Available at:

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